

In-Depth Technical Guide to the Safety and Handling of Nickel Formate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel formate

Cat. No.: B3367021

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **nickel formate**, a compound recognized for its catalytic properties and also for its significant health hazards. Adherence to stringent safety protocols is imperative when working with this substance to mitigate risks of exposure and environmental contamination.

Chemical and Physical Properties

Nickel formate, particularly as a dihydrate, is a green crystalline solid.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference
Chemical Formula	C ₂ H ₂ NiO ₄ (anhydrous)	[2]
Ni(HCO ₂) ₂ ·2H ₂ O (dihydrate)	[3]	
Molecular Weight	148.73 g/mol (anhydrous)	[2]
184.77 g/mol (dihydrate)	[3]	
CAS Number	3349-06-2 (anhydrous)	[2][4]
15694-70-9 (dihydrate)	[4][5]	
Appearance	Green, odorless solid/powder	[1][6][7]
Melting Point	130-140 °C (Dehydration of dihydrate)	[4][5]
180-200 °C (Decomposition)	[4][8][9]	
Solubility	Soluble in water.	[1][4][7][8]
Insoluble in organic solvents.	[4]	
Specific Gravity	2.15 g/cm ³	[2][6][7]
Vapor Pressure	< 1 mm Hg @ 25°C	[7]

Hazard Identification and Classification

Nickel formate is classified as a hazardous substance with multiple health risks. It is crucial for all personnel to be aware of these hazards before handling the material.

Hazard Classification	Description	Reference
Carcinogenicity	May cause cancer, particularly lung and nasal cancers upon inhalation. Handled as a carcinogen.	[7] [10]
Respiratory Sensitizer	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[7]
Skin Sensitizer	May cause an allergic skin reaction (contact dermatitis).	[11]
Eye Irritation	Causes serious eye irritation.	[7]
Skin Irritation	Causes skin irritation.	[7]
Acute Toxicity (Oral)	May be harmful if swallowed.	[7]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.	

Occupational Exposure Limits

To minimize the risk of occupational exposure, several regulatory bodies have established exposure limits for nickel and its compounds.

Organization	Limit Type	Value (as Ni)	Reference
OSHA (PEL)	TWA (8-hr)	1 mg/m ³ (for soluble inorganic compounds)	[12] [13]
NIOSH (REL)	TWA (10-hr)	0.015 mg/m ³	[12] [14]
NIOSH (IDLH)	10 mg/m ³	[10] [12]	
ACGIH (TLV)	TWA (8-hr)	0.1 mg/m ³ (for soluble inorganic compounds, inhalable fraction)	[11] [15]

PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; IDLH: Immediately Dangerous to Life or Health; TLV: Threshold Limit Value; TWA: Time-Weighted Average.

Safe Handling and Storage

Due to its hazardous nature, particularly its carcinogenicity and sensitizing properties, **nickel formate** must be handled with stringent precautions in a controlled laboratory setting.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Engineering Controls

- Ventilation: All work with **nickel formate** powder must be conducted in a designated area with adequate ventilation, such as a certified chemical fume hood or a powder containment enclosure (glove box), to minimize inhalation exposure.[\[7\]](#)[\[20\]](#) The facility should be under negative pressure relative to adjacent areas.[\[17\]](#)
- Containment: Use of ventilated balance enclosures is required for weighing.

Personal Protective Equipment (PPE)

- Hand Protection: Wear compatible, chemical-resistant gloves such as neoprene or nitrile rubber. Double-gloving is recommended for extended handling.[\[7\]](#)
- Eye Protection: Chemical safety goggles or a face shield must be worn.[\[7\]](#)
- Skin and Body Protection: A dedicated lab coat, buttoned completely, is required. For procedures with a high risk of contamination, disposable coveralls are recommended.[\[7\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the occupational limits, a NIOSH-certified respirator with a dust and mist (teal cartridge) filter is necessary.[\[7\]](#)

General Hygiene and Housekeeping

- Avoid dust formation during handling.[\[7\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the work area.[\[7\]](#)

- Do not eat, drink, or smoke in areas where **nickel formate** is handled or stored.
- Use wet cleaning methods or a HEPA-filtered vacuum for cleaning work surfaces. Dry sweeping is prohibited.
- Contaminated clothing should be removed carefully and laundered by a professional service aware of the hazards.^[7]

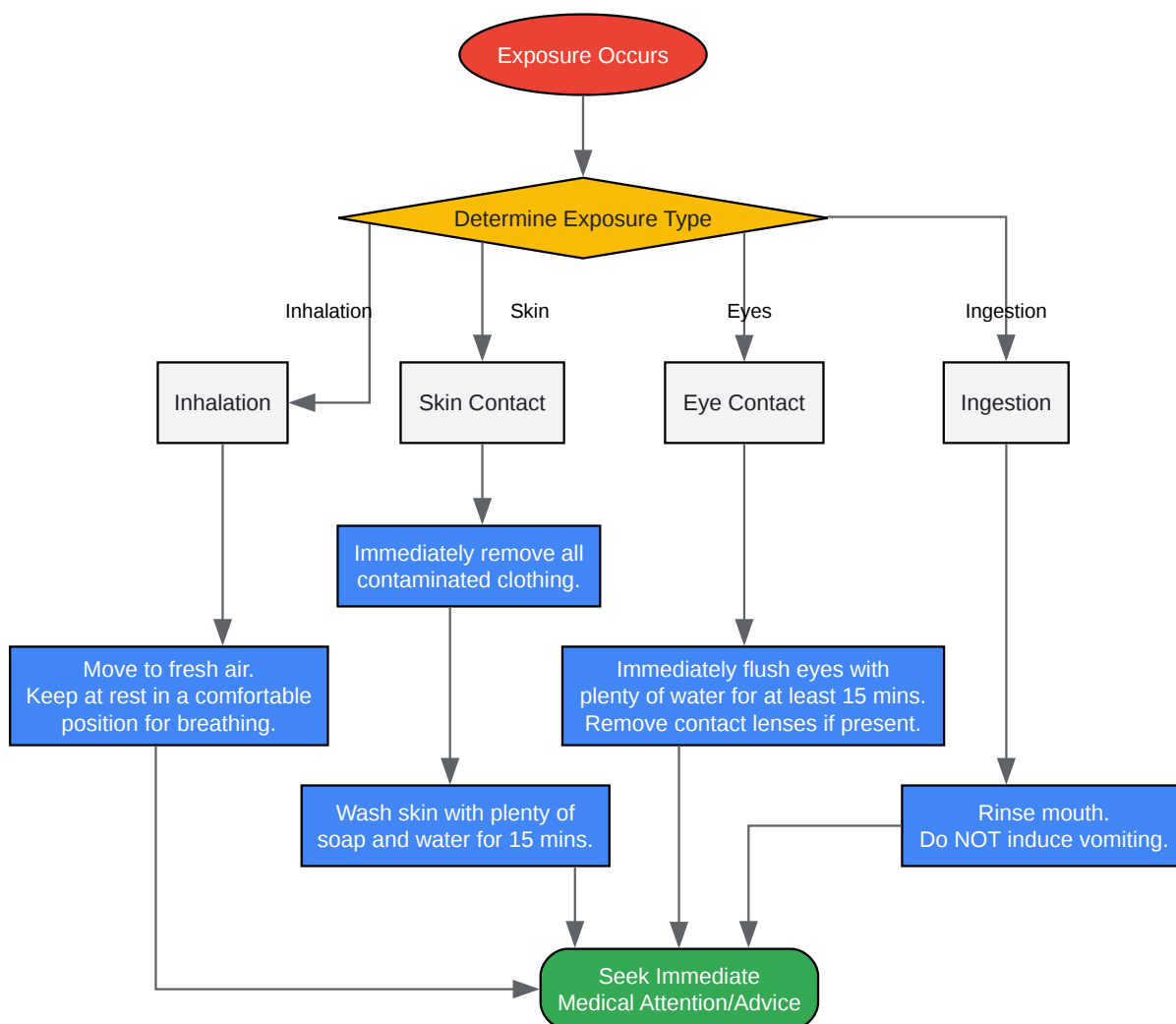
Storage

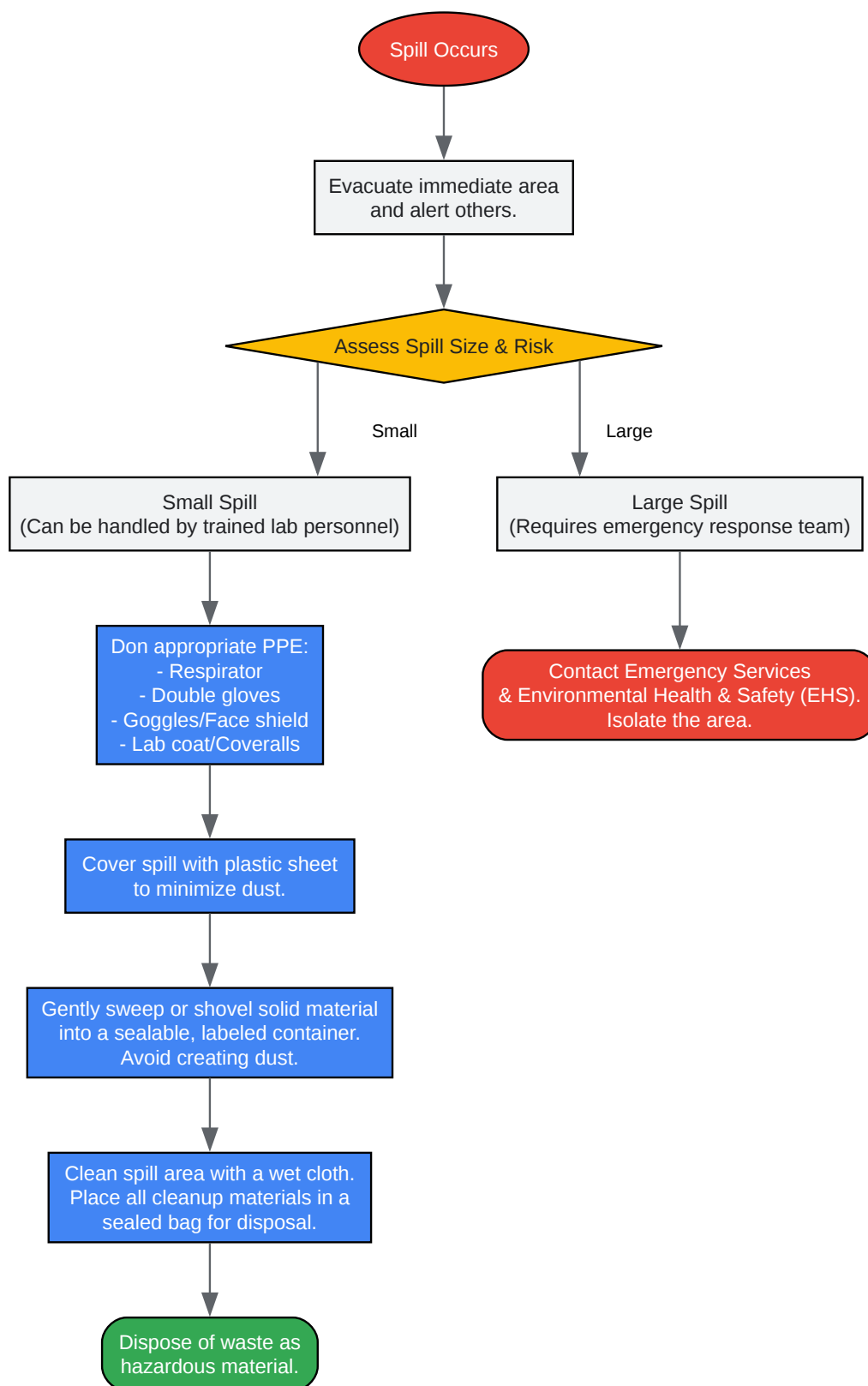
- Store in a tightly closed, properly labeled container.^[7]
- Store in a cool, dry, well-ventilated area away from heat and incompatible materials such as oxidizing agents.^[7]
- The storage area should be locked and accessible only to authorized personnel.^[7]

Emergency Procedures

First Aid Measures

A clear workflow for responding to personnel exposure is critical. Immediate action can significantly reduce harm.





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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safety and Handling of Nickel Formate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3367021#safety-and-handling-precautions-for-nickel-formate>]

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